

Introduction: The Significance of Azaspirocyclic Scaffolds

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Compound of Interest

Compound Name: 5-Methyl-5-azaspiro[3.5]nonan-8-one

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Azaspirocycles, heterocyclic compounds featuring a spirocyclic junction with at least one nitrogen atom, are increasingly recognized as privileged scaffolds in medicinal chemistry.^{[1][2]} Their distinct three-dimensional architecture can offer improved physicochemical properties, such as enhanced solubility and metabolic stability, compared to their non-spirocyclic counterparts.^{[1][3]} The rigid nature of the spirocyclic core can lead to enhanced binding affinity and selectivity for biological targets, making them valuable components in the design of novel therapeutics.^{[4][5]} **5-Methyl-5-azaspiro[3.5]nonan-8-one** is a novel compound within this class with potential applications in drug discovery. This document outlines a proposed, robust, and scalable multi-step synthesis for this target compound, designed for kilogram-scale production for research and preclinical studies.

While a specific, documented synthesis for **5-Methyl-5-azaspiro[3.5]nonan-8-one** is not extensively reported in the current literature, the following protocol is based on well-established and analogous chemical transformations for the synthesis of related azaspirocyclic systems.^[6]
^[7]

Proposed Synthetic Pathway Overview

The proposed synthesis is a multi-step process commencing with commercially available starting materials. The key strategic steps involve the formation of a key intermediate, followed by an intramolecular Dieckmann condensation to construct the spirocyclic ketone. The final step is a reductive amination to introduce the methyl group on the nitrogen atom.

Detailed Experimental Protocols

Part 1: Synthesis of Diethyl 1-(cyanomethyl)cyclohexane-1,4-dicarboxylate

This initial step involves a Michael addition of ethyl cyanoacetate to diethyl 1,4-cyclohexanedicarboxylate.

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Quantity (mol)	Mass (g) or Volume (L)
Diethyl 1,4-cyclohexanedicarboxylate	228.29	1.0	228.3 g
Ethyl cyanoacetate	113.12	1.1	124.4 g
Sodium ethoxide (21% in ethanol)	68.05	0.1	32.4 mL
Ethanol (anhydrous)	46.07	-	2.0 L
Hydrochloric acid (1 M)	36.46	-	As needed
Saturated sodium chloride solution	-	-	500 mL
Anhydrous magnesium sulfate	120.37	-	As needed

Procedure:

- To a stirred solution of sodium ethoxide in anhydrous ethanol in a multi-neck round-bottom flask equipped with a mechanical stirrer, thermometer, and dropping funnel, add ethyl cyanoacetate dropwise at room temperature.
- After the addition is complete, add diethyl 1,4-cyclohexanedicarboxylate to the reaction mixture.
- Heat the mixture to reflux (approximately 78 °C) and maintain for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and neutralize with 1 M hydrochloric acid.
- Remove the ethanol under reduced pressure.
- Partition the residue between ethyl acetate and water.
- Separate the organic layer, wash with saturated sodium chloride solution, and dry over anhydrous magnesium sulfate.
- Concentrate the organic layer under reduced pressure to obtain the crude product.
- Purify the crude product by vacuum distillation to yield diethyl 1-(cyanomethyl)cyclohexane-1,4-dicarboxylate.

Part 2: Synthesis of 5-Azaspiro[3.5]nonane-2,8-dione

This step involves the reductive cyclization of the cyanodiester intermediate.

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Quantity (mol)	Mass (g) or Volume (L)
Diethyl 1-(cyanomethyl)cyclohexane-1,4-dicarboxylate	339.41	1.0	339.4 g
Raney Nickel (50% slurry in water)	-	-	~34 g
Hydrogen gas	2.02	Excess	High pressure
Ethanol (anhydrous)	46.07	-	3.0 L
Celite®	-	-	As needed

Procedure:

- In a high-pressure hydrogenation reactor, suspend diethyl 1-(cyanomethyl)cyclohexane-1,4-dicarboxylate and Raney Nickel in anhydrous ethanol.
- Pressurize the reactor with hydrogen gas (50-100 atm) and heat to 80-100 °C with vigorous stirring.
- Maintain the reaction under these conditions for 24-48 hours, monitoring hydrogen uptake.
- After the reaction is complete, cool the reactor to room temperature and carefully vent the hydrogen gas.
- Filter the reaction mixture through a pad of Celite® to remove the Raney Nickel catalyst. Wash the pad with ethanol.
- Concentrate the filtrate under reduced pressure to yield the crude 5-azaspiro[3.5]nonane-2,8-dione.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes).

Part 3: Synthesis of 5-Methyl-5-azaspiro[3.5]nonan-8-one

The final step is the N-methylation of the spirocyclic dione followed by selective reduction or hydrolysis and decarboxylation to yield the target mono-ketone. A more direct approach is the Eschweiler-Clarke reaction.

Materials and Reagents:

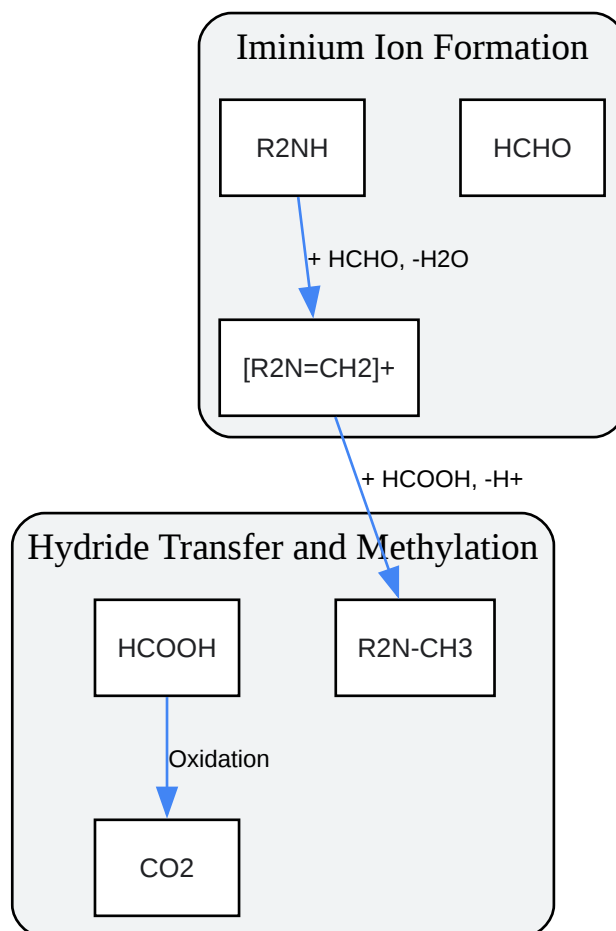
Reagent	Molar Mass (g/mol)	Quantity (mol)	Mass (g) or Volume (L)
5-Azaspiro[3.5]nonane-2,8-dione	167.19	1.0	167.2 g
Formaldehyde (37% aqueous solution)	30.03	2.2	178 mL
Formic acid (98-100%)	46.03	2.2	101 mL
Sodium bicarbonate (saturated solution)	84.01	-	As needed
Dichloromethane	84.93	-	2.0 L
Anhydrous sodium sulfate	142.04	-	As needed

Procedure:

- To a solution of 5-Azaspiro[3.5]nonane-2,8-dione in formic acid, add formaldehyde solution at room temperature.
- Heat the reaction mixture to 100 °C and maintain for 4-6 hours. Carbon dioxide evolution should be observed.
- Monitor the reaction by TLC until the starting material is consumed.

- Cool the reaction mixture to room temperature and carefully neutralize by pouring it onto a mixture of ice and saturated sodium bicarbonate solution.
- Extract the aqueous layer with dichloromethane (3 x 500 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the organic layer under reduced pressure to obtain the crude **5-Methyl-5-azaspiro[3.5]nonan-8-one**.
- Purify the crude product by flash column chromatography on silica gel (eluent: ethyl acetate/hexanes gradient) to afford the pure product.

Visualization of the Synthetic Workflow



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Caption: Simplified mechanism of the Eschweiler-Clarke reaction.

Process Optimization and Scale-Up Considerations

- **Reagent Sourcing:** All proposed reagents are commercially available in bulk, which is crucial for large-scale synthesis.
- **Safety:** The use of high-pressure hydrogen requires a specialized and certified reactor and adherence to strict safety protocols. Raney Nickel is pyrophoric when dry and must be handled with care. The Eschweiler-Clarke reaction produces carbon dioxide, so adequate ventilation is necessary.

- **Reaction Monitoring:** For large-scale batches, in-process controls using techniques like HPLC are recommended over TLC for more accurate monitoring of reaction completion.
- **Purification:** While vacuum distillation and flash chromatography are described, for kilogram-scale production, crystallization is the preferred method of purification due to its cost-effectiveness and scalability. Solvent screening for an efficient crystallization of the final product and intermediates is highly recommended.
- **Waste Management:** The synthesis generates both organic and aqueous waste streams that must be disposed of in accordance with local regulations.

Conclusion

This application note provides a detailed and plausible protocol for the scale-up synthesis of **5-Methyl-5-azaspiro[3.5]nonan-8-one**. By leveraging established chemical transformations, this guide offers a solid foundation for researchers and drug development professionals to produce this valuable azaspirocyclic scaffold for further investigation and application in medicinal chemistry. The proposed route is designed with scalability in mind, utilizing readily available reagents and considering practical aspects of large-scale production.

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